

Fumagillol storage conditions to prevent loss of activity

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Compound of Interest

Compound Name: *Fumagillol*

Cat. No.: *B1674179*

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Technical Support Center: Fumagillol

This technical support center provides guidance on the optimal storage conditions for **Fumagillol** to prevent loss of activity, along with troubleshooting advice and experimental protocols for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Fumagillol** powder?

A1: **Fumagillol** powder is most stable when stored at -20°C for long-term use, with a shelf life of up to 3 years.^{[1][2]} For shorter periods, it can be stored at 4°C for up to 2 years.^[1] It is crucial to keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight.^[3]

Q2: How should I store **Fumagillol** once it is dissolved in a solvent?

A2: **Fumagillol** in solvent should be stored at -80°C for maximum stability, where it can be viable for up to 6 months to a year.^{[1][2][3]} For shorter-term storage of up to one month, -20°C is acceptable.^[1] It is highly recommended to use the solution on the same day it is prepared, especially for in vivo experiments.^[1]

Q3: Is **Fumagillol** sensitive to light?

A3: While specific data on the photosensitivity of **Fumagillol** is limited, its precursor, Fumagillin, is known to be sensitive to light, undergoing photodegradation.[4] Therefore, it is best practice to protect **Fumagillol** solutions from light by using amber vials or by wrapping containers in foil.

Q4: What solvents are recommended for dissolving **Fumagillol**?

A4: **Fumagillol** is soluble in several organic solvents, including Dimethyl Sulfoxide (DMSO), Chloroform, Ethanol, and Methanol.[5] For cell culture experiments, DMSO is a commonly used solvent.[1]

Q5: I am observing a decrease in the activity of my **Fumagillol**. What could be the cause?

A5: Loss of **Fumagillol** activity is likely due to degradation. The primary factors contributing to its degradation are improper storage temperature, exposure to light, and repeated freeze-thaw cycles. Hydrolysis and oxidation are the likely chemical degradation pathways.

Troubleshooting Guide: Loss of Fumagillol Activity

If you are experiencing a loss of biological activity with your **Fumagillol**, consult the following troubleshooting guide.

Symptom	Potential Cause	Recommended Action
Complete loss of activity	Significant degradation due to prolonged storage at room temperature or exposure to direct light.	Discard the current stock and prepare a fresh solution from a new vial of Fumagillol powder. Ensure proper storage conditions are met for the new stock.
Gradual decrease in activity over time	Instability in solution due to storage at an inappropriate temperature (-20°C instead of -80°C) or repeated freeze-thaw cycles.	Aliquot the Fumagillol solution into single-use volumes after preparation to minimize freeze-thaw cycles. Store aliquots at -80°C.
Precipitate formation in the solution	The solubility limit has been exceeded, or the solvent is not optimal.	Gently warm and sonicate the solution to aid dissolution. If precipitation persists, consider preparing a fresh, less concentrated stock solution.
Inconsistent experimental results	Incomplete dissolution of Fumagillol powder or non-homogenous solution.	Ensure the Fumagillol powder is completely dissolved by vortexing and/or sonication before use. Visually inspect the solution for any undissolved particles.

Quantitative Data Summary

The following table summarizes the stability of **Fumagillol** under various storage conditions based on available data.

Form	Storage Temperature	Solvent	Duration	Expected Stability	Reference
Powder	-20°C	N/A	3 years	Stable	[1] [2]
Powder	4°C	N/A	2 years	Stable	[1]
Solution	-80°C	DMSO	6 months - 1 year	Stable	[1] [2] [3]
Solution	-20°C	DMSO	1 month	Stable	[1]

Note: Stability data for **Fumagillol** is not as extensively published as for its precursor, Fumagillin. The provided information is based on manufacturer recommendations and related literature.

Experimental Protocols

Key Experiment: Assessment of **Fumagillol** Stability by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general procedure for developing a stability-indicating HPLC method to assess the degradation of **Fumagillol** over time under different storage conditions.

1. Objective: To quantify the concentration of **Fumagillol** and its degradation products in a sample to determine its stability.

2. Materials:

- **Fumagillol** standard
- HPLC-grade solvents (e.g., acetonitrile, methanol, water)
- Buffers (e.g., phosphate, acetate)
- HPLC system with a UV detector
- C18 reverse-phase HPLC column

3. Method Development (General Approach):

- **Wavelength Selection:** Determine the wavelength of maximum absorbance for **Fumagillol** using a UV-Vis spectrophotometer. This will be the detection wavelength for the HPLC analysis.
- **Mobile Phase Optimization:** Start with a simple mobile phase, such as a mixture of acetonitrile and water or methanol and water. Adjust the ratio of the organic solvent to water to achieve good separation of the **Fumagillol** peak from any potential degradation products. The use of a buffer may be necessary to control the pH and improve peak shape.
- **Flow Rate and Column Temperature:** Optimize the flow rate (typically 0.5-1.5 mL/min) and column temperature to achieve a reasonable run time and good peak resolution.

4. **Forced Degradation Study:** To ensure the analytical method is "stability-indicating," a forced degradation study should be performed. This involves subjecting **Fumagillol** to harsh conditions to intentionally induce degradation.

- **Acid/Base Hydrolysis:** Treat **Fumagillol** solutions with dilute acid (e.g., 0.1 M HCl) and base (e.g., 0.1 M NaOH) at room temperature or elevated temperature.
- **Oxidative Degradation:** Expose **Fumagillol** to an oxidizing agent (e.g., 3% hydrogen peroxide).
- **Thermal Degradation:** Heat the **Fumagillol** solution (e.g., at 60-80°C).
- **Photodegradation:** Expose the **Fumagillol** solution to UV light.

5. Sample Analysis:

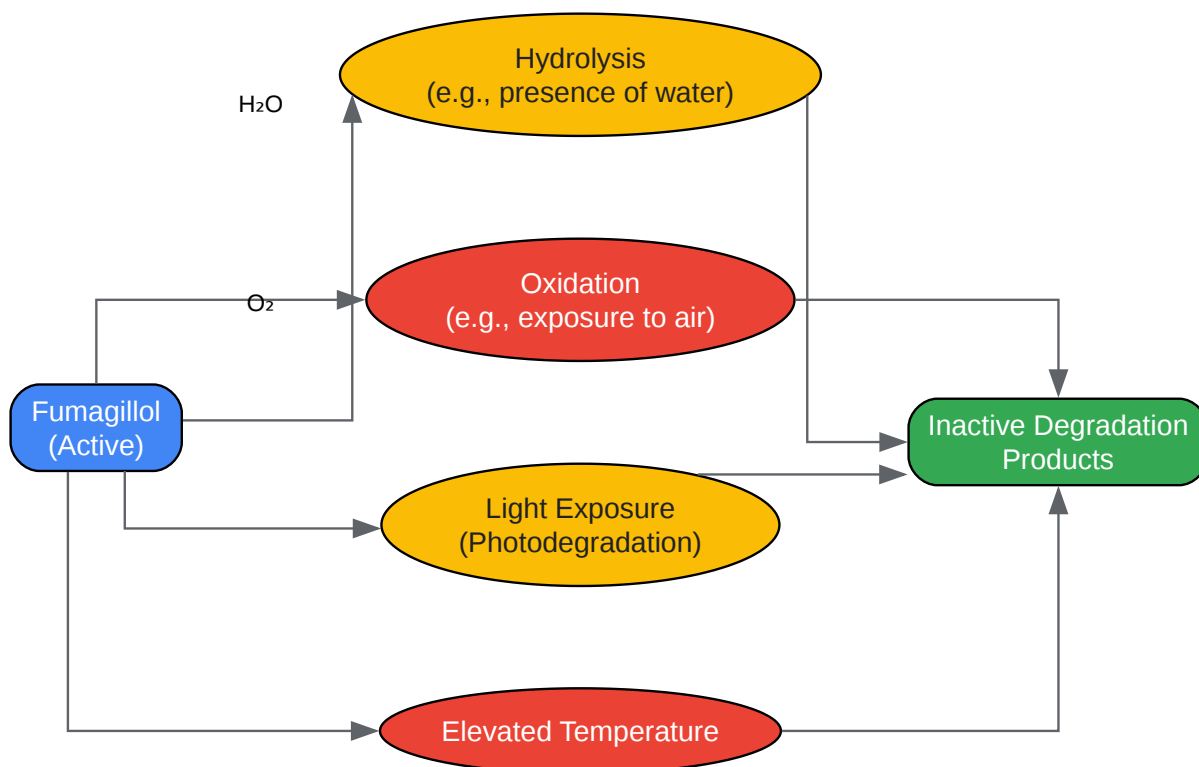
- Prepare **Fumagillol** solutions at a known concentration in the desired solvent and store them under the different conditions to be tested (e.g., -80°C, -20°C, 4°C, room temperature, with and without light protection).
- At specified time points, withdraw an aliquot of each sample.
- Inject the samples, along with a standard solution of **Fumagillol**, into the HPLC system.

- Record the chromatograms and integrate the peak areas.

6. Data Analysis:

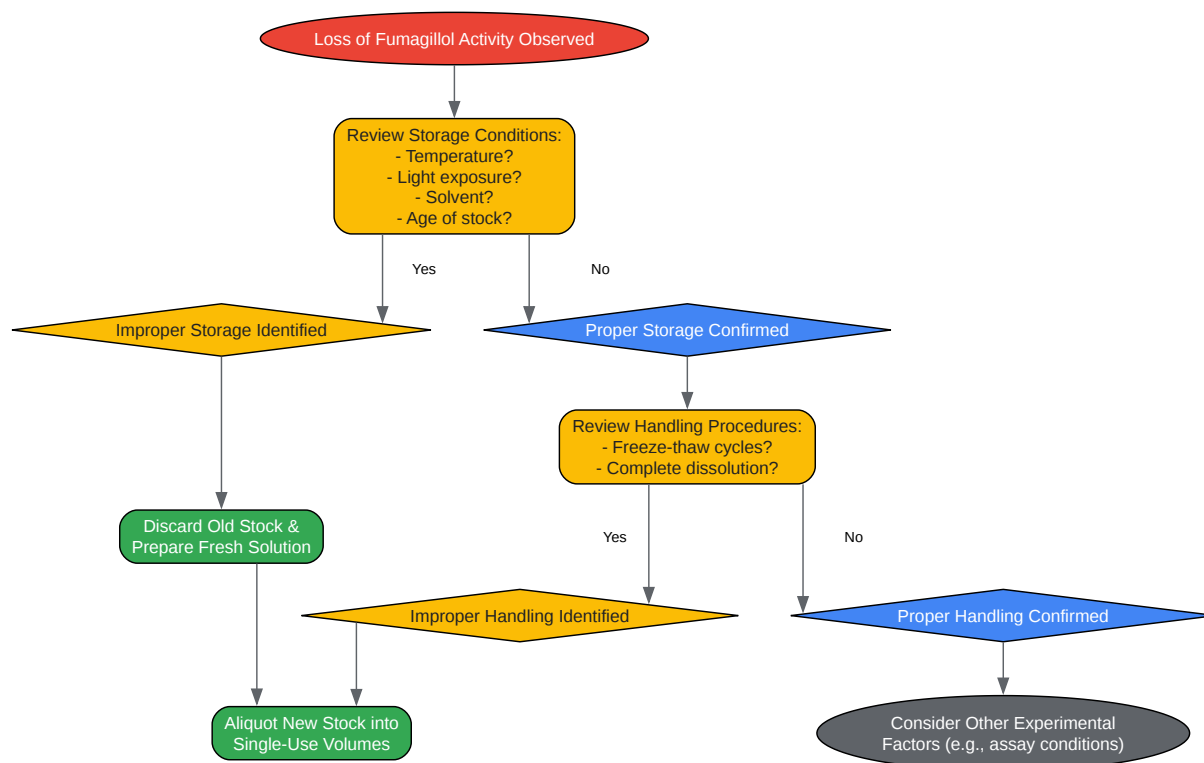
- Calculate the concentration of **Fumagillol** remaining in each sample by comparing its peak area to that of the standard.
- Plot the percentage of **Fumagillol** remaining versus time for each storage condition.
- The rate of degradation can be determined from the slope of these plots.

Visualizations



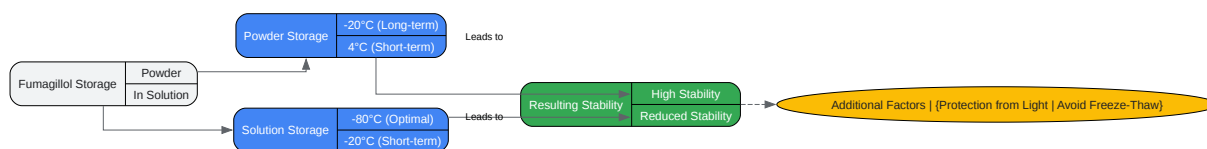
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Caption: Inferred degradation pathways of **Fumagillol**.



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Caption: Troubleshooting workflow for loss of **Fumagillol** activity.



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Caption: Logical relationship of **Fumagillol** storage and stability.

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